

preparing JJC8-089 solutions for research use

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Compound of Interest

Compound Name: JJC8-089
Cat. No.: B12366886

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Application Notes and Protocols for JJC8-089 For Research Use Only

Introduction

JJC8-089 is a potent and selective dopamine transporter (DAT) inhibitor derived from modafinil.[1] As a dopamine reuptake inhibitor (DRI), it effectively increases the concentration of dopamine in the synaptic cleft by blocking its reuptake into presynaptic neurons.[2] Structurally and functionally, **JJC8-089** is classified as a "typical" DAT inhibitor, meaning it stabilizes the dopamine transporter in an outward-facing conformation, an action profile similar to that of cocaine.[2][3] This characteristic distinguishes it from "atypical" DAT inhibitors like its analog JJC8-091, which bind to a more occluded conformation of the transporter.[2][3]

These application notes provide detailed protocols for the preparation and use of **JJC8-089** solutions for both in vitro and in vivo research applications, with a focus on its use in studying motivational processes and psychostimulant-related behaviors.

Physicochemical Properties and Storage

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ F ₂ N ₂ OS	[4]
Molar Mass	406.53 g/mol	[4]
Appearance	Solid	[4]
Solubility	Soluble in DMSO	[4]

Storage and Stability:

JJC8-089 powder should be stored at -20°C for up to three years or at 4°C for up to two years. [4] Solutions of **JJC8-089** in solvent can be stored at -80°C for up to six months or at -20°C for up to one month.[4] It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.

Quantitative Data

Table 1: Binding Affinities of JJC8-089 and Related Compounds

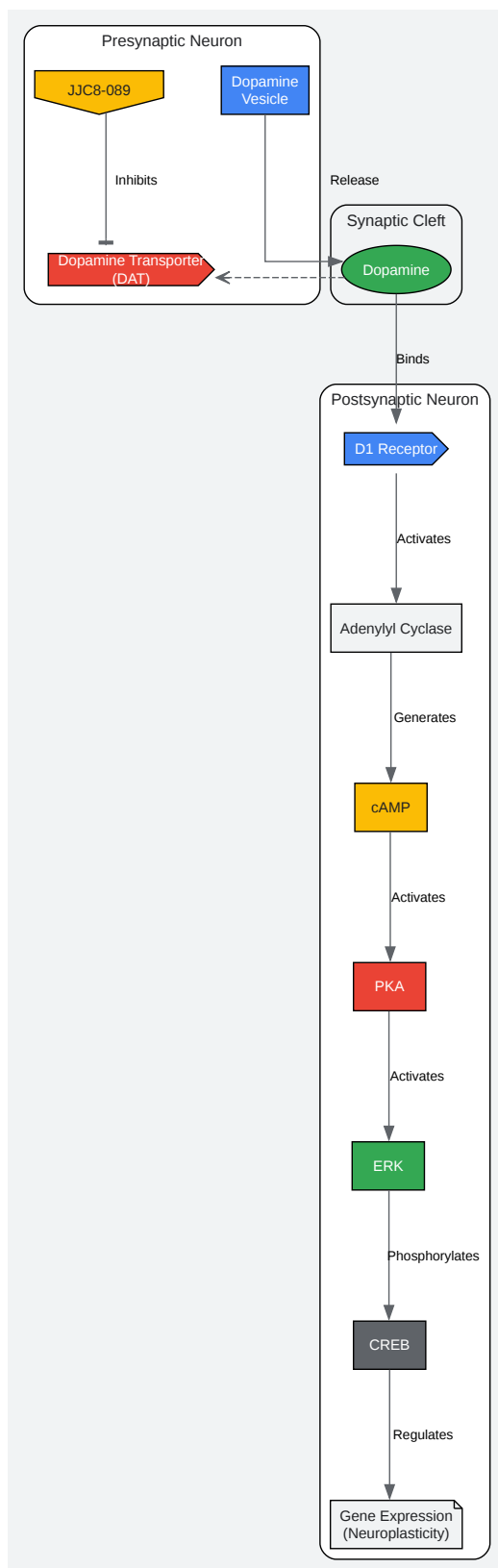
Compound	Target	K _i (nM)	Species	Reference
JJC8-089	DAT	37.8	Human	[1]
NET	11,820	Human	[1]	
SERT	6,800	Human	[1]	
Sigma σ_1 Receptor	2.24	Human	[1]	
JJC8-088 (Typical DRI)	DAT	6.72	Human	[5]
NET	1950	Human	[5]	
SERT	213	Human	[5]	
Sigma σ_1 Receptor	41.6	Human	[5]	
JJC8-091 (Atypical DRI)	DAT	2730 $\pm$ 1270	Non-human Primate	[2][6]

Table 2: In Vivo Efficacy of JJC8-089

Experiment	Animal Model	Doses (mg/kg, i.p.)	Effect	Reference
Reversal of Tetrabenazine-Induced Low-Effort Bias	Male Sprague-Dawley Rats	3.75, 7.5, 15.0	Significantly increased high-effort lever pressing for a preferred reinforcer.	[1] [4]

Signaling Pathways

JJC8-089, as a dopamine transporter inhibitor, primarily modulates the dopamine signaling pathway. By blocking the reuptake of dopamine from the synaptic cleft, it increases the availability of dopamine to bind to postsynaptic D1 and D2-like receptors. This initiates a cascade of intracellular signaling events that are crucial for neuronal communication and plasticity.



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Caption: Dopamine signaling pathway modulated by **JJC8-089**.

Experimental Protocols

Protocol 1: Preparation of JJC8-089 Stock and Working Solutions

Materials:

- **JJC8-089** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure for 10 mM Stock Solution:

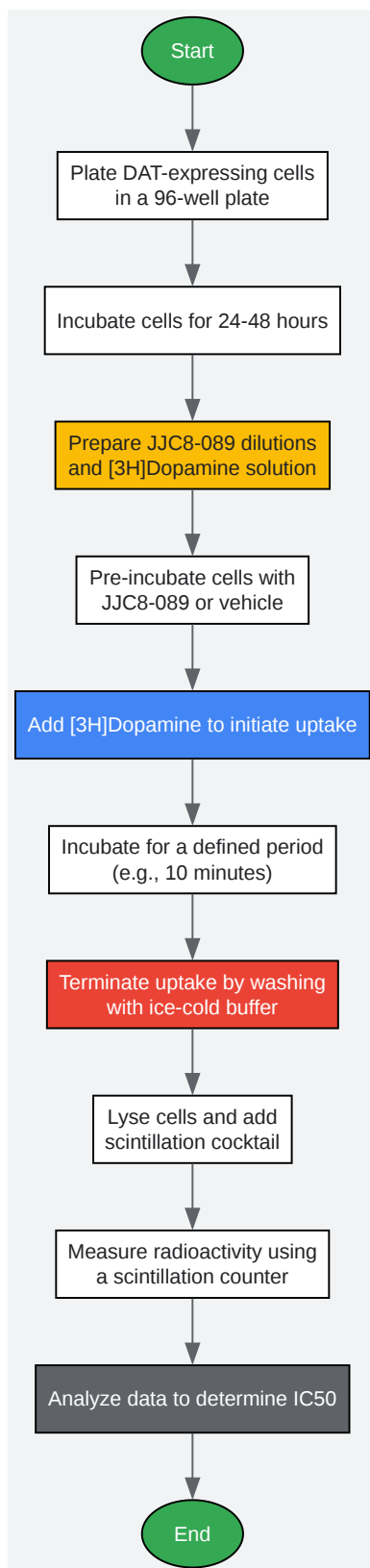
- Calculate the required mass of **JJC8-089** for the desired volume of 10 mM stock solution (Molar Mass = 406.53 g/mol). For 1 mL of 10 mM stock solution, 4.065 mg of **JJC8-089** is required.
- Weigh the calculated amount of **JJC8-089** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to the tube.
- Vortex the solution until the **JJC8-089** is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.[\[4\]](#)

Preparation of Working Solutions:

Dilute the 10 mM stock solution with the appropriate cell culture medium or buffer to achieve the desired final concentration for your experiment. Ensure the final concentration of DMSO is compatible with your experimental system and include a vehicle control with the same final DMSO concentration.

Protocol 2: In Vitro Dopamine Uptake Inhibition Assay

This protocol is a general guideline for assessing the potency of **JJC8-089** in inhibiting dopamine uptake in cells expressing the dopamine transporter.



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Caption: Workflow for a dopamine uptake inhibition assay.

Materials:

- Cells expressing the dopamine transporter (e.g., HEK293-hDAT or CHO-hDAT cells)
- 96-well cell culture plates
- **JJC8-089** stock solution
- [³H]Dopamine
- Assay buffer (e.g., Krebs-Ringer-HEPES buffer)
- Scintillation fluid
- Scintillation counter

Procedure:

- Plate the DAT-expressing cells in a 96-well plate at an appropriate density and allow them to adhere and grow for 24-48 hours.
- On the day of the experiment, prepare serial dilutions of **JJC8-089** in the assay buffer. Also, prepare a solution of [³H]Dopamine in the assay buffer at a concentration close to its K_m for the transporter.
- Wash the cells with the assay buffer.
- Pre-incubate the cells with the different concentrations of **JJC8-089** or vehicle (assay buffer with the same final concentration of DMSO) for 10-20 minutes at 37°C.
- Initiate the dopamine uptake by adding the [³H]Dopamine solution to each well.
- Incubate for a short period (e.g., 5-15 minutes) at 37°C. The incubation time should be within the linear range of dopamine uptake.
- Terminate the uptake by rapidly washing the cells three times with ice-cold assay buffer.

- Lyse the cells and measure the amount of incorporated [^3H]Dopamine using a scintillation counter.
- Non-specific uptake should be determined in the presence of a high concentration of a known DAT inhibitor (e.g., GBR12909) or by using cells that do not express the DAT.
- Calculate the percentage of inhibition for each concentration of **JJC8-089** and determine the IC_{50} value by fitting the data to a dose-response curve.

Protocol 3: In Vivo Administration of JJC8-089 in Rodents

This protocol provides a general guideline for the preparation and administration of **JJC8-089** for behavioral studies in rodents.

Materials:

- **JJC8-089** powder
- DMSO
- Tween 80
- Sterile saline (0.9% NaCl)
- Sterile vials
- Vortex mixer
- Syringes and needles for intraperitoneal (i.p.) injection

Procedure for Vehicle Preparation:

A common vehicle for administering hydrophobic compounds like **JJC8-089** in vivo is a mixture of DMSO, Tween 80, and saline. A typical ratio is 10% DMSO, 5% Tween 80, and 85% saline.

[\[4\]](#)

- Prepare the required volume of the vehicle by first mixing the DMSO and Tween 80.

- Add the saline to the DMSO/Tween 80 mixture and vortex thoroughly to ensure a homogenous solution.

Procedure for **JJC8-089** Solution Preparation:

- Dissolve the required amount of **JJC8-089** in DMSO to create a concentrated stock solution.
- Add the appropriate volume of Tween 80 to the **JJC8-089**/DMSO solution and mix well.
- Slowly add the saline to the mixture while vortexing to prevent precipitation of the compound. The final solution should be clear.
- Administer the **JJC8-089** solution or the vehicle to the animals via intraperitoneal (i.p.) injection at the desired time point before behavioral testing. For example, in studies reversing tetrabenazine-induced deficits, **JJC8-089** has been administered 30 minutes before the behavioral task.

Important Considerations:

- The final volume of the injection should be appropriate for the size of the animal (e.g., 1-2 mL/kg for rats).
- Always include a vehicle-treated control group in your experimental design.
- The stability of the prepared solution should be considered, and fresh solutions should be prepared regularly.

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